

Proper Disposal Procedures for GV2-20 Motor Circuit Breaker

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Compound of Interest

Compound Name: GV2-20

Cat. No.: B1672446

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The **GV2-20** is a model within the TeSys GV2 range of thermal-magnetic motor circuit breakers manufactured by Schneider Electric.[1][2] As an electrical component, its disposal is governed by regulations for electronic waste, not by chemical handling protocols. This guide provides the essential safety and logistical information for the proper end-of-life management of this device, in line with directives for Waste Electrical and Electronic Equipment (WEEE).[3][4][5]

Operational and Disposal Plan

The primary objective for the disposal of a **GV2-20** circuit breaker is to ensure environmental protection and resource conservation through proper recycling.[6][7][8] These devices contain valuable metals such as copper and aluminum, as well as plastics that can be recovered.[9] Improper disposal in landfills can lead to the release of hazardous substances.[6]

Step-by-Step Disposal Procedure:

- **De-energize and Disconnect:** Before handling, ensure the circuit breaker and all associated equipment are completely de-energized. Follow standard lockout/tagout (LOTO) procedures to prevent accidental re-energization.
- **Removal:** Carefully remove the circuit breaker from its mounting, which is typically a 35 mm symmetrical DIN rail or a panel with M4 screws.[1]
- **Segregation:** Segregate the disconnected circuit breaker from general waste. It should be treated as electronic waste (e-waste).

- **Collection and Storage:** Store the unit in a designated container for electronic waste. This area should be dry and secure to prevent damage or unauthorized access.
- **Recycling:** The collected circuit breakers must be sent to a certified e-waste recycling facility. [6][10] These facilities are equipped to safely dismantle the components and recover valuable materials in an environmentally sound manner.[9][11] Do not dispose of the circuit breaker in regular trash.

Data Presentation: Material Composition

While specific material percentages for every model variation can differ slightly, the following table provides a representative breakdown of materials found in a TeSys GV2 motor circuit breaker, based on the analysis of the GV2ME08 model.[3]

Component Group	Materials	Weight (g)	Depollution Recommendation
Components 1, 2, 3, 4 (External Casings, etc.)	PC, ABS-PC, PA, PA6, HDPE, SAN with brominated flame retardants (PA66 GF FR)	34.915	To be depolluted
Component 5 (Internal Plastic Parts)	Other plastic parts with brominated flame retardants (PBT)	23.528	To be depolluted
Total Representative Product Mass	260 g		

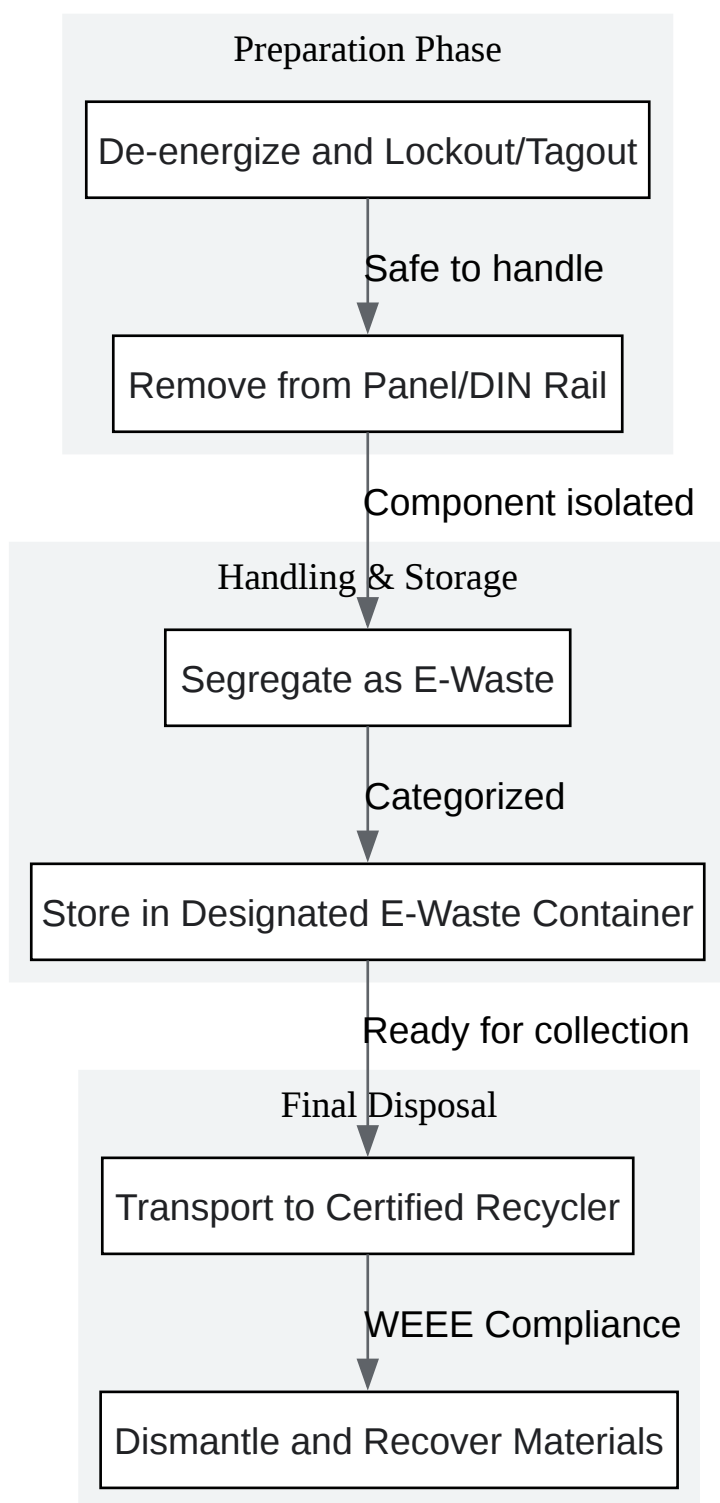
This data is based on the Schneider Electric End of Life Instructions for the TeSys Deca Motor Circuit Breaker, reference GV2ME08, which is a representative product of the GV2 series.[3]

Inapplicability of Experimental Protocols and Signaling Pathways

The request for "Experimental Protocols" and diagrams of "signaling pathways" is not applicable to the **GV2-20**. These concepts are relevant to chemical and biological research, dealing with methodologies of experiments and the interaction of molecules within a cell. The **GV2-20** is an electrical component, and its function and disposal are governed by principles of electrical engineering and environmental science, not biochemistry.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of a **GV2-20** motor circuit breaker.



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